

Application Notes: Olivomycin for DNA Staining in Microscopy

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Compound of Interest

Compound Name: Olivomycin B

CAS No.: 6992-69-4

Cat. No.: B15568403

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Introduction

Olivomycin A is a fluorescent antibiotic belonging to the aureolic acid family, produced by *Streptomyces olivoreticuli*.^[1] It serves as a valuable tool in cellular and molecular biology for the visualization of DNA. The primary mechanism of action involves its specific binding to the minor groove of GC-rich regions within double-stranded DNA.^{[1][2][3][4]} This interaction is critically dependent on the presence of divalent cations, such as magnesium (Mg^{2+}), which facilitate the formation of an olivomycin- Mg^{2+} complex that then binds to the DNA.^[5] This binding event physically obstructs the progression of proteins like DNA and RNA polymerases, thereby inhibiting replication and transcription.^{[1][2][3]} In fluorescence microscopy, this property allows for the specific and bright staining of the cell nucleus, making it a useful reagent for analyzing nuclear morphology and DNA content.

Key Applications:

- Visualization of nuclear DNA in fixed and live cells.
- Analysis of nuclear morphology changes in response to drug treatments.

- Counterstaining in immunofluorescence protocols.
- Studies of apoptosis and DNA damage.^[1]

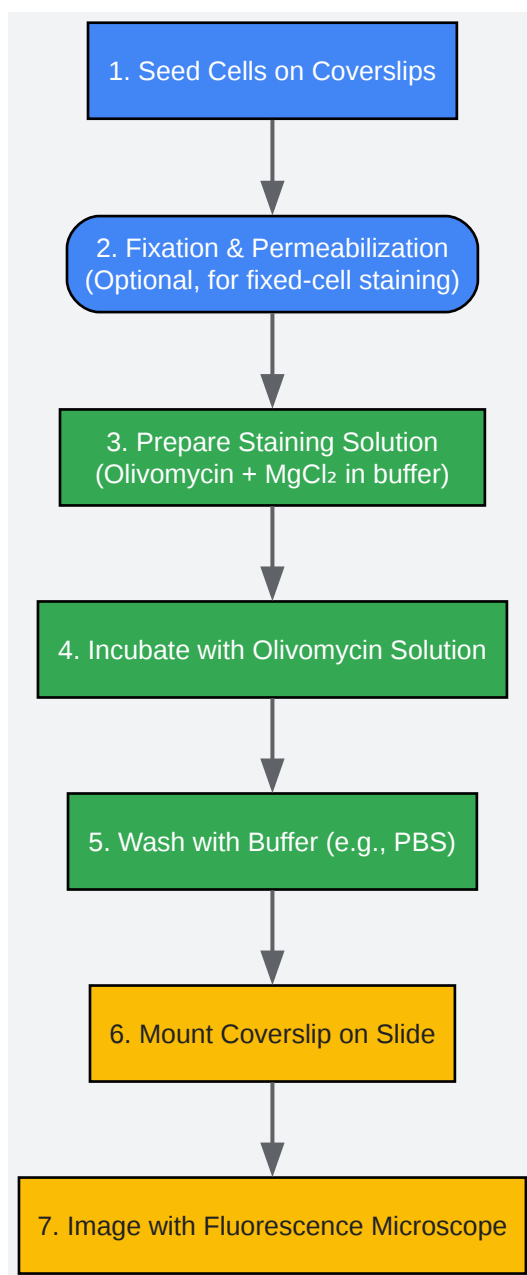
Quantitative Data and Staining Parameters

The following table summarizes the key quantitative parameters for using olivomycin A as a DNA stain in fluorescence microscopy. Optimal conditions may vary depending on the cell type, experimental setup, and microscope configuration.

Parameter	Recommended Value	Notes
Excitation Wavelength (λ_{ex})	~440 nm (Peak) or 488 nm (Laser Line)	While the peak excitation for the DNA-bound complex is around 440 nm, the 488 nm laser line commonly available on confocal and fluorescence microscopes is effective for excitation.[1][5]
Emission Wavelength (λ_{em})	~530 - 540 nm	Emits a green fluorescence. A standard FITC or GFP filter set is often suitable.[1][5]
Working Concentration	1 - 10 μ g/mL	This range is a general starting point. Concentration should be titrated for each specific cell line and application to achieve optimal signal-to-noise ratio. A higher concentration (100 μ g/mL) has been noted for flow cytometry.[5]
Incubation Time	15 - 30 minutes	Shorter times are preferable for live-cell imaging to minimize cytotoxicity. For fixed cells, longer incubation may improve signal intensity.[1]
Required Cofactor	15 mM $MgCl_2$	Magnesium is essential for the formation of the DNA-binding complex.[5]
Binding Specificity	GC-rich DNA sequences	Binds preferentially to sites containing 5'-GG-3' or 5'-GC-3' dinucleotides.[1][3][4]

Experimental Workflow

The general workflow for olivomycin DNA staining involves cell preparation, an optional fixation and permeabilization step, staining, and imaging.



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Caption: General workflow for olivomycin DNA staining.

Detailed Staining Protocol (Fixed Cells)

This protocol is optimized for staining DNA in mammalian cells cultured on coverslips.

1. Reagents and Materials

- Olivomycin A powder
- Dimethyl sulfoxide (DMSO) for stock solution
- Phosphate-Buffered Saline (PBS), pH 7.4
- Magnesium Chloride (MgCl_2)
- Paraformaldehyde (PFA), 4% in PBS
- Triton™ X-100, 0.1% in PBS
- Glass coverslips and microscope slides
- Mounting medium (e.g., ProLong™ Gold Antifade Mountant)
- Staining dishes or multi-well plates

2. Solution Preparation

- Olivomycin A Stock Solution (1 mg/mL): Dissolve Olivomycin A powder in DMSO to a final concentration of 1 mg/mL. Aliquot into single-use tubes and store at -20°C , protected from light.
- Staining Buffer: Prepare PBS containing 15 mM MgCl_2 .
- Olivomycin Working Solution (e.g., 5 $\mu\text{g/mL}$): Immediately before use, dilute the 1 mg/mL stock solution into the Staining Buffer to the desired final concentration (e.g., 1:200 dilution for 5 $\mu\text{g/mL}$). Protect from light.
- Fixation Solution: 4% PFA in PBS.
- Permeabilization Solution: 0.1% Triton™ X-100 in PBS.

3. Step-by-Step Staining Procedure

- Cell Culture: Seed cells onto sterile glass coverslips in a multi-well plate and culture overnight at 37°C with 5% CO₂ to allow for cell attachment and growth.^[1]
- Wash: Gently aspirate the culture medium and wash the cells once with 1 mL of PBS.
- Fixation: Add 1 mL of 4% PFA solution to each well. Incubate for 15 minutes at room temperature.^[1]
- Wash: Aspirate the fixation solution and wash the cells twice with PBS for 5 minutes each.
- Permeabilization: Add 1 mL of 0.1% Triton™ X-100 solution to each well. Incubate for 10 minutes at room temperature.^[1] This step is crucial for allowing the stain to access the nucleus.
- Wash: Aspirate the permeabilization solution and wash the cells twice with PBS for 5 minutes each.
- Staining: Aspirate the PBS and add the freshly prepared Olivomycin Working Solution to cover the cells on the coverslip. Incubate for 15-30 minutes at room temperature, protected from light.
- Final Washes: Aspirate the staining solution and wash the coverslips twice with Staining Buffer (PBS + 15 mM MgCl₂) to remove excess unbound dye.
- Mounting: Carefully remove the coverslips from the wells, remove excess buffer from the edge with a lab wipe, and invert onto a drop of mounting medium on a clean microscope slide.^[1]
- Sealing and Curing: Seal the edges of the coverslip with nail polish to prevent drying. Allow the mounting medium to cure according to the manufacturer's instructions (typically overnight at room temperature in the dark).

4. Microscopy and Imaging

- Image the slides using a fluorescence or confocal microscope.

- Use an excitation source near 488 nm and an emission filter designed to collect light between 515 nm and 555 nm.[1]
- Adjust exposure time or laser power to achieve a strong signal without saturating the detector.

Notes on Live-Cell Staining:

For live-cell imaging, omit the fixation and permeabilization steps (Steps 3-6). After an initial PBS wash, incubate the live cells with the Olivomycin Working Solution for 15 minutes, perform the final washes, and immediately proceed to imaging in a suitable live-cell imaging buffer containing 15 mM MgCl₂. Note that prolonged exposure to the excitation light and the stain itself can induce phototoxicity and cellular stress.

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